

# Personal protective equipment for handling 1,2,3-Cyclohexanetriol

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## Compound of Interest

Compound Name: 1,2,3-Cyclohexanetriol

Cat. No.: B1584335

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## Essential Safety and Handling Guide for 1,2,3-Cyclohexanetriol

This guide provides immediate safety, operational, and disposal information for handling **1,2,3-Cyclohexanetriol** in a laboratory setting. While a mixture of cis- and trans-isomers of **1,2,3-Cyclohexanetriol** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is essential to ensure personnel safety and maintain a safe working environment.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

A risk-based approach is recommended for handling any chemical, including those with no immediate known hazards. The following personal protective equipment should be considered standard practice to minimize exposure and ensure safety.

Exposure Route	Required PPE	Rationale & Specifications
Dermal (Skin) Contact	Chemical-resistant gloves (e.g., nitrile)	To prevent direct skin contact with the chemical powder.
Lab coat	To protect skin and personal clothing from contamination.	
Ocular (Eye) Contact	Safety glasses with side shields or safety goggles	To protect eyes from dust particles and potential splashes.
Inhalation	Use in a well-ventilated area. A fume hood is recommended when handling large quantities or if dust is generated.	To minimize the inhalation of airborne particles.

## Operational Plan: Handling and Experimental Protocol

### Preparation:

- Ensure the work area, typically a laboratory bench or a chemical fume hood, is clean and uncluttered.
- Assemble all necessary equipment, such as spatulas, weighing paper, and containers, before handling the chemical.
- Confirm that a safety shower and eyewash station are readily accessible.[\[1\]](#)

### General Handling Protocol for a Non-Hazardous Solid:

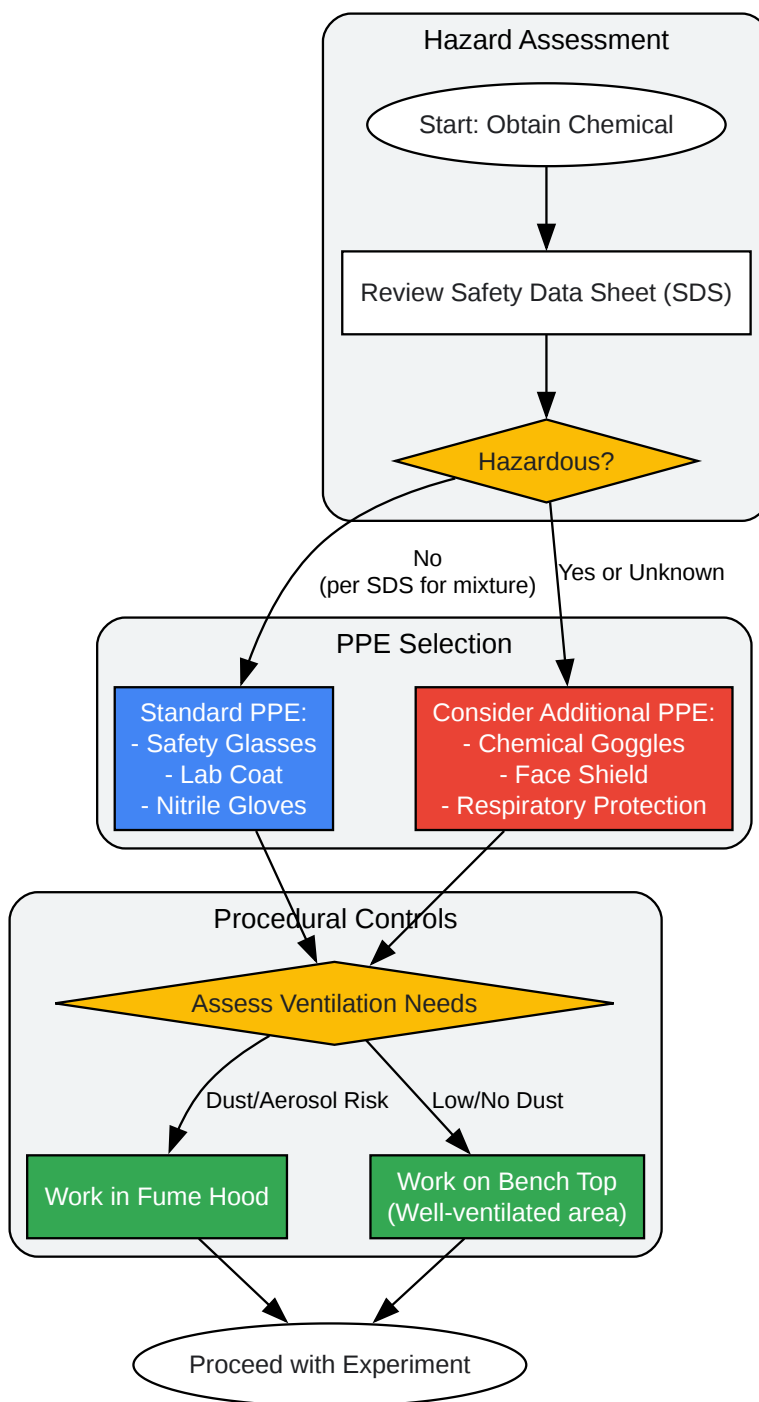
- Don appropriate PPE as outlined in the table above.
- Weighing the compound:
  - Carefully open the container to avoid creating airborne dust.

- Use a clean spatula to transfer the desired amount of **1,2,3-Cyclohexanetriol** onto weighing paper or directly into a tared container.
- Close the primary container securely immediately after dispensing.
- Preparing solutions:
  - If preparing a solution, add the solvent to the container with the weighed solid slowly to avoid splashing.
  - Gently swirl or stir the mixture until the solid is fully dissolved.
- Post-handling:
  - Clean all equipment and the work surface thoroughly after use.
  - Remove PPE carefully to avoid cross-contamination.
  - Wash hands thoroughly with soap and water after removing gloves.[\[2\]](#)

## Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting appropriate PPE when handling a chemical with low or unknown hazards.

## PPE Selection Workflow for 1,2,3-Cyclohexanetriol

[Click to download full resolution via product page](#)Caption: PPE selection workflow for **1,2,3-Cyclohexanetriol**.

## Disposal Plan

Proper chemical waste disposal is crucial for laboratory safety and environmental protection.

### Waste Collection:

- Solid Waste:
  - Collect any unused **1,2,3-Cyclohexanetriol** and contaminated materials (e.g., weighing paper, gloves) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
  - Solutions of **1,2,3-Cyclohexanetriol** should be collected in a separate, sealed, and labeled hazardous waste container.
  - Do not mix with other waste streams unless compatibility has been confirmed.[3]

### Disposal Procedure:

- All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Never dispose of **1,2,3-Cyclohexanetriol** down the drain or in the regular trash.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal.[2]

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## References

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